

Essential Safety and Operational Guide for 5-Fluoro-2,3-dihydrobenzofuran

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Compound of Interest

Compound Name: 5-Fluoro-2,3-dihydrobenzofuran

Cat. No.: B1344187

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For Researchers, Scientists, and Drug Development Professionals

This guide provides critical safety protocols and logistical plans for the handling and disposal of **5-Fluoro-2,3-dihydrobenzofuran** (CAS No. 245762-35-0). Adherence to these procedures is essential for ensuring laboratory safety and minimizing risk.

Hazard Identification and Personal Protective Equipment (PPE)

5-Fluoro-2,3-dihydrobenzofuran is classified with the following hazards:

- H302: Harmful if swallowed.
- H315: Causes skin irritation.
- H319: Causes serious eye irritation.
- H335: May cause respiratory irritation.

The following table summarizes the required Personal Protective Equipment (PPE) for handling this substance.

Protection Type	Required PPE	Specifications & Rationale
Eye and Face Protection	Safety glasses with side shields or chemical safety goggles. A face shield may be required for splash hazards.	Must meet ANSI Z87.1 or equivalent standards to protect against chemical splashes and eye irritation.
Skin Protection	Chemical-resistant gloves (e.g., Nitrile, Neoprene). A lab coat or chemical-resistant apron.	Disposable nitrile gloves offer good protection against incidental contact. For prolonged contact, consult the glove manufacturer's resistance data. A lab coat protects against skin exposure.
Respiratory Protection	Use in a well-ventilated area, preferably a chemical fume hood. If ventilation is inadequate, a NIOSH-approved respirator with an organic vapor cartridge is necessary.	To prevent inhalation of vapors, which can cause respiratory tract irritation.
Footwear	Closed-toe shoes.	To protect feet from spills.

Operational Plan for Safe Handling

1. Preparation and Engineering Controls:

- Ensure a calibrated eyewash station and safety shower are readily accessible.
- Conduct all handling of **5-Fluoro-2,3-dihydrobenzofuran** inside a certified chemical fume hood to minimize inhalation exposure.
- Keep the container tightly closed when not in use.

2. Handling Procedure:

- Wear all required PPE as specified in the table above.

- Avoid direct contact with skin, eyes, and clothing.
- Do not eat, drink, or smoke in the handling area.
- Wash hands thoroughly after handling the chemical.

3. Storage:

- Store in a cool, dry, and well-ventilated area away from incompatible materials such as strong oxidizing agents.
- Keep the container tightly sealed to prevent leakage.

Disposal Plan

1. Waste Collection:

- Collect all waste containing **5-Fluoro-2,3-dihydrobenzofuran**, including contaminated consumables (e.g., gloves, paper towels), in a designated and clearly labeled hazardous waste container.
- Do not mix with other waste streams unless compatibility is confirmed.

2. Container Decontamination:

- Empty containers must be treated as hazardous waste.
- Triple-rinse the container with a suitable solvent (e.g., acetone or ethanol).
- Collect the rinsate as hazardous waste.
- After proper decontamination, deface the label on the container before disposal according to institutional guidelines.

3. Final Disposal:

- Dispose of all chemical waste through your institution's Environmental Health and Safety (EHS) office or a licensed hazardous waste disposal company.

- Follow all local, state, and federal regulations for hazardous waste disposal.

Emergency Procedures: Chemical Spill Workflow

In the event of a spill, the following workflow should be initiated immediately.



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Caption: Workflow for handling a chemical spill of **5-Fluoro-2,3-dihydrobenzofuran**.

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